

Application Note: Synthesis and Characterization of (2,3-Dichloro-benzyl)-ethyl-amine

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Compound of Interest

Compound Name: (2,3-Dichloro-benzyl)-ethyl-amine

CAS No.: 893586-26-0

Cat. No.: B2405578

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Technical Abstract & Rationale

(2,3-Dichloro-benzyl)-ethyl-amine (CAS 893586-26-0), also known as

-(2,3-dichlorobenzyl)ethanamine, is a secondary amine intermediate frequently utilized in the synthesis of bioactive heterocyclic compounds, including quinazolinones and pharmaceutical impurities associated with aripiprazole and other dichlorophenyl-containing drugs.[1]

This protocol details the preparation of **(2,3-Dichloro-benzyl)-ethyl-amine** via reductive amination. This pathway is selected over direct alkylation of ethylamine with 2,3-dichlorobenzyl chloride to minimize over-alkylation (formation of tertiary amines) and to utilize the more stable and readily available 2,3-dichlorobenzaldehyde precursor. The method employs Sodium Triacetoxyborohydride (STAB) or Sodium Borohydride (

) as the reducing agent, ensuring high chemoselectivity and operational safety in a standard laboratory setting.

Reaction Mechanics & Experimental Design

Retrosynthetic Analysis

The target molecule consists of a 2,3-dichlorobenzyl core linked to an ethyl group via a secondary amine. The most efficient disconnection is at the C-N bond between the benzylic carbon and the nitrogen, suggesting a reductive amination between 2,3-dichlorobenzaldehyde and ethylamine.

Reaction Scheme

The synthesis proceeds in two equilibrium-driven stages followed by an irreversible reduction:

- **Imine Formation:** Condensation of 2,3-dichlorobenzaldehyde with ethylamine to form the corresponding hemiaminal, which dehydrates to the imine (Schiff base).
- **Reduction:** In situ reduction of the imine by a hydride source to yield the secondary amine.

Key Considerations:

- **Stoichiometry:** A slight excess of ethylamine is used to drive imine formation.
- **Reducing Agent:** Sodium triacetoxyborohydride () is preferred for its mildness, allowing the reductive amination of aldehydes in the presence of acid-sensitive groups, though Sodium Borohydride () is a cost-effective alternative for this specific robust substrate.
- **Solvent System:** 1,2-Dichloroethane (DCE) or Methanol (MeOH). MeOH is chosen here for compatibility with

Detailed Protocol: Reductive Amination

Materials & Reagents[2]

Reagent	CAS No.	MW (g/mol)	Equiv.	Role
2,3-Dichlorobenzaldehyde	2411-36-1	175.01	1.0	Electrophile
Ethylamine (2.0 M in THF)	75-04-7	45.08	1.2	Nucleophile
Sodium Borohydride	16940-66-2	37.83	1.5	Reducing Agent
Methanol (Anhydrous)	67-56-1	-	Solvent	Solvent
Magnesium Sulfate	7487-88-9	120.37	-	Drying Agent

Step-by-Step Methodology

Phase 1: Imine Formation

- **Setup:** In a clean, dry 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2,3-dichlorobenzaldehyde (10.0 mmol, 1.75 g) in anhydrous Methanol (30 mL).
- **Addition:** Cool the solution to 0°C using an ice bath. Dropwise add Ethylamine (2.0 M solution in THF, 12.0 mmol, 6.0 mL) over 5 minutes.
- **Equilibration:** Remove the ice bath and allow the mixture to stir at room temperature (20-25°C) for 2 hours. Note: The solution may turn slightly yellow, indicating imine formation.

Phase 2: Reduction
4. **Cooling:** Return the reaction flask to the ice bath (0°C).
5. **Hydride Addition:** Add Sodium Borohydride (

) (15.0 mmol, 0.57 g) portion-wise over 15 minutes. Caution: Gas evolution (

) will occur. Ensure proper venting in a fume hood.
6. **Completion:** Allow the reaction to warm to room temperature and stir for an additional 2 hours. Monitor reaction progress via TLC (System: 5% MeOH in DCM) or LC-MS to confirm consumption of the aldehyde.

Phase 3: Work-up & Purification[2] 7. Quenching: Carefully quench the reaction by adding

(10 mL) followed by saturated aqueous

(20 mL). 8. Extraction: Evaporate the bulk of the methanol under reduced pressure. Extract the aqueous residue with Dichloromethane (DCM) (

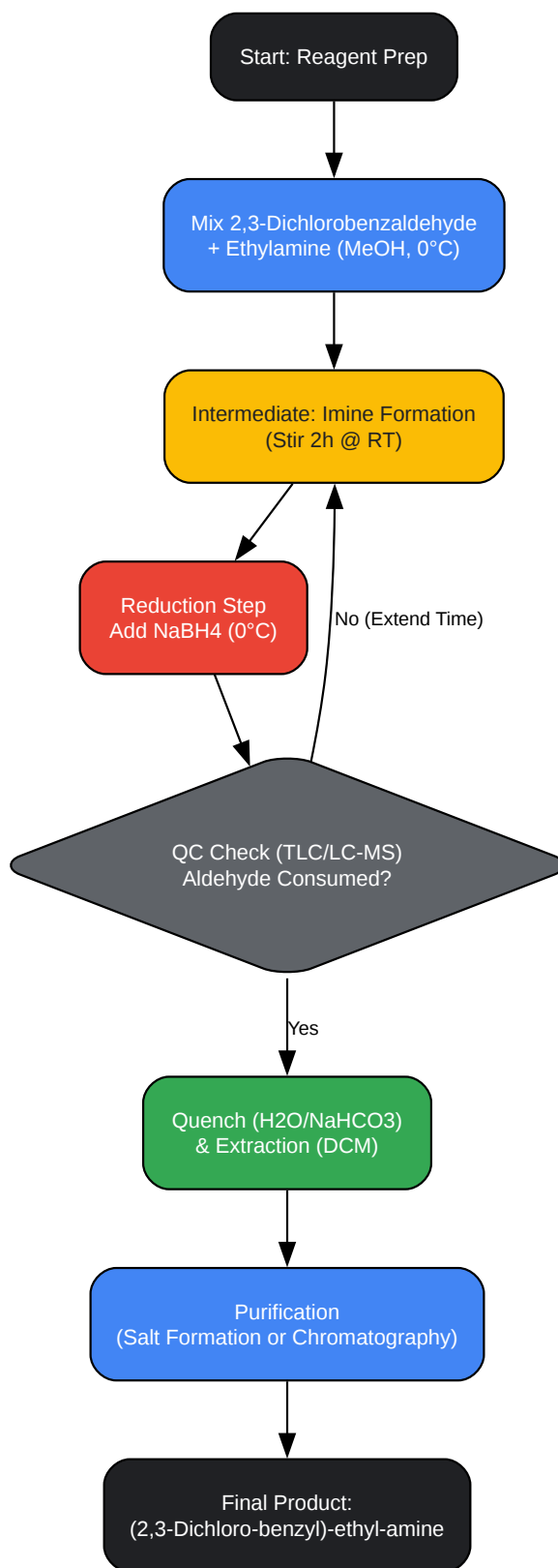
mL). 9. Washing: Combine the organic layers and wash with brine (20 mL). 10. Drying: Dry the organic phase over anhydrous

, filter, and concentrate in vacuo to yield the crude oil. 11. Purification (Optional): If high purity is required, convert the free base to the hydrochloride salt by adding 1M HCl in ether, or purify via flash column chromatography (

, eluent: DCM/MeOH 95:5).

Workflow Visualization

The following diagram illustrates the logical flow and critical decision points in the synthesis process.



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Figure 1: Process flow diagram for the reductive amination of 2,3-dichlorobenzaldehyde.

Safety & Handling Protocol

Critical Hazards:

- Ethylamine: Extremely flammable and corrosive. Handle strictly in a fume hood.
- Sodium Borohydride: Reacts with water/acids to release flammable hydrogen gas. Keep away from ignition sources.
- 2,3-Dichlorobenzaldehyde: Causes skin and eye irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles.
- Hand Protection: Nitrile gloves (double gloving recommended for handling the aldehyde).
- Respiratory: Work in a certified chemical fume hood.

Waste Disposal:

- Aqueous waste containing boron residues should be labeled separately.
- Halogenated organic waste (DCM extracts) must be segregated from non-halogenated solvents.

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures." *Journal of Organic Chemistry*, 61(11), 3849-3862. [Link](#)
- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 4719440, **(2,3-Dichloro-benzyl)-ethyl-amine**. [Link\[1\]](#)
- Smolecule. "1-(2,3-Dichlorophenyl)ethanamine: Reductive Amination Strategies." [Link](#)

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Sources

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- 2. unodc.org [unodc.org]
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